

Application Notes and Protocols for PS-1145 in Nasopharyngeal Carcinoma Xenografts

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PS-1145 dihydrochloride

Cat. No.: B15620394

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

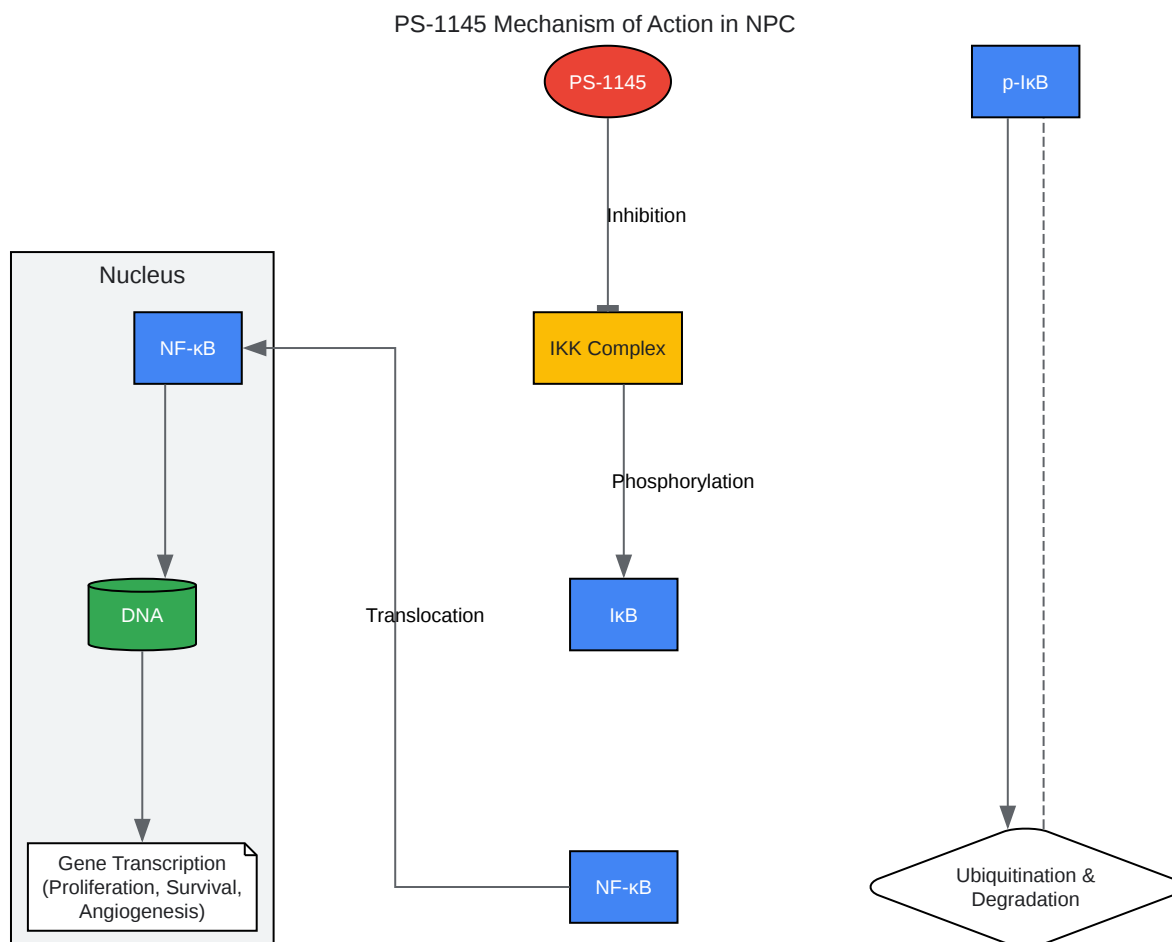
Introduction

Nasopharyngeal carcinoma (NPC) is a type of head and neck cancer with a high incidence in certain regions of the world. The nuclear factor kappa-B (NF- κ B) signaling pathway has been identified as a crucial contributor to the development and progression of NPC.^{[1][2][3]} PS-1145, a small molecule inhibitor of I κ B kinase (IKK), targets the NF- κ B pathway by preventing the phosphorylation and subsequent degradation of I κ B, which in turn blocks the nuclear translocation of NF- κ B.^{[1][2][3]} This document provides detailed application notes and protocols for the use of PS-1145 in preclinical studies involving nasopharyngeal carcinoma xenografts, based on published research.

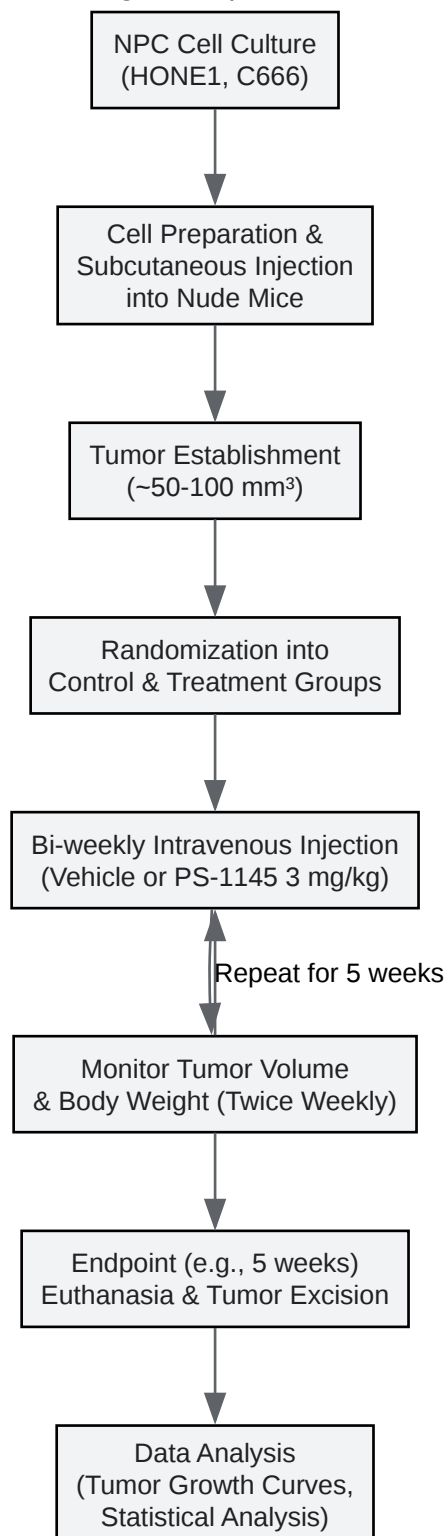
Mechanism of Action of PS-1145 in Nasopharyngeal Carcinoma

PS-1145 exerts its anti-tumor effects in nasopharyngeal carcinoma by inhibiting the canonical NF- κ B signaling pathway. In unstimulated cells, NF- κ B dimers are held inactive in the cytoplasm by inhibitor of κ B (I κ B) proteins. Pro-inflammatory signals, often constitutively active in cancer cells, lead to the activation of the I κ B kinase (IKK) complex. IKK then phosphorylates I κ B, marking it for ubiquitination and proteasomal degradation. This releases NF- κ B, allowing it to translocate to the nucleus and activate the transcription of target genes involved in cell proliferation, survival, and angiogenesis. PS-1145 specifically inhibits the IKK complex, thereby

preventing I κ B phosphorylation and degradation, and ultimately blocking NF- κ B activation.[1][2]
[3] One of the downstream effects of PS-1145-mediated NF- κ B inhibition in NPC cells is the induction of apoptosis.[2][3]



In Vivo Xenograft Experimental Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The anti-tumor function of the IKK inhibitor PS1145 and high levels of p65 and KLF4 are associated with the drug resistance in nasopharyngeal carcinoma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. scholars.hkbu.edu.hk [scholars.hkbu.edu.hk]
- 3. The anti-tumor function of the IKK inhibitor PS1145 and high levels of p65 and KLF4 are associated with the drug resistance in nasopharyngeal carcinoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for PS-1145 in Nasopharyngeal Carcinoma Xenografts]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15620394#how-to-use-ps-1145-in-nasopharyngeal-carcinoma-xenografts]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com